

Personal protective equipment for handling Boc-NH-PEG4-CH₂CH₂COOH

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Compound of Interest

Compound Name: Boc-NH-PEG4-CH₂CH₂COOH

Cat. No.: B1682598

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Essential Safety and Handling Guide for Boc-NH-PEG4-CH₂CH₂COOH

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Boc-NH-PEG4-CH₂CH₂COOH** (CAS No: 756525-91-4).^[1] Given that detailed toxicological data is not readily available, this compound should be handled with care, assuming it is potentially hazardous.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Boc-NH-PEG4-CH₂CH₂COOH** is provided in the table below.

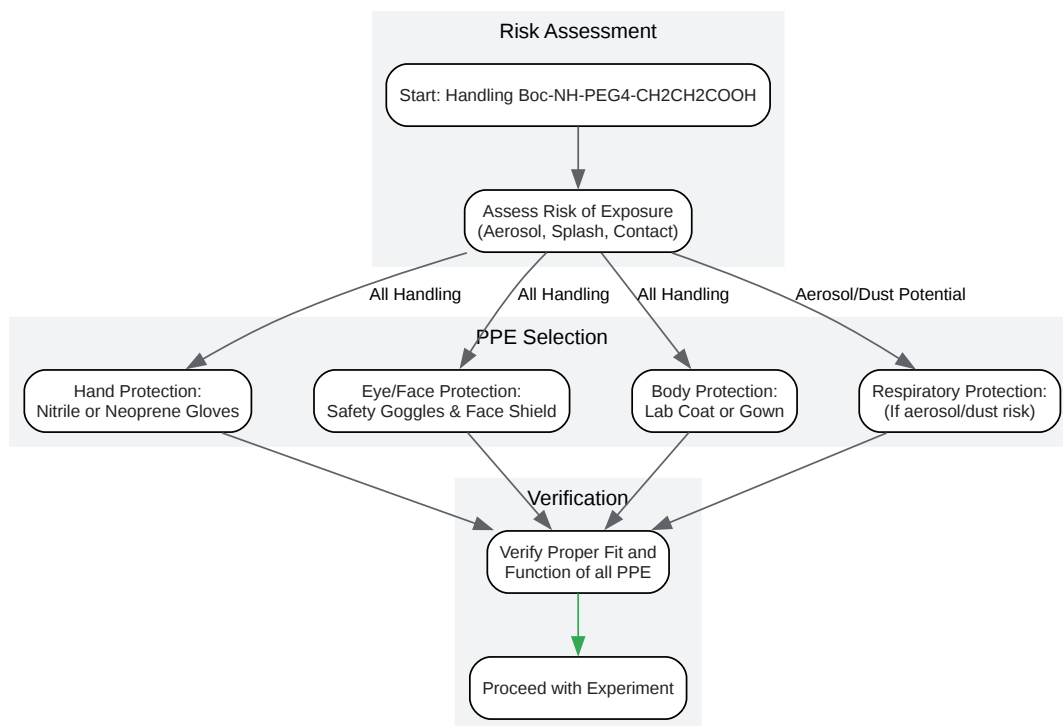
Property	Value
Molecular Formula	C16H31NO8
Molecular Weight	365.42 g/mol
Appearance	Liquid[2]
Density	Approximately 1.1 g/cm ³ [3]
Boiling Point	504.5 ± 50.0 °C at 760 mmHg[3]
Flash Point	258.9 ± 30.1 °C[3]
Storage Temperature	-20°C is recommended for long-term storage to ensure stability.[2]

Personal Protective Equipment (PPE)

Due to the unknown toxicological profile of **Boc-NH-PEG4-CH₂CH₂COOH**, a comprehensive approach to personal protection is crucial to minimize exposure.[4] The following PPE should be worn at all times when handling the compound:

- **Hand Protection:** Nitrile or neoprene gloves are recommended.[5] Gloves should be inspected before use and changed frequently, especially if contaminated.
- **Eye and Face Protection:** Chemical splash goggles and a face shield should be used to protect against splashes.[6]
- **Skin and Body Protection:** A laboratory coat or a disposable gown should be worn to prevent skin contact.[5] For procedures with a higher risk of splashes, a chemically resistant apron is advised.[6]
- **Respiratory Protection:** If there is a risk of generating aerosols or dust, or if working outside of a ventilated enclosure, a NIOSH-approved respirator (e.g., N95) or a chemical cartridge respirator should be used.[4][5]

Figure 1. PPE Selection Workflow



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Caption: Figure 1. Decision workflow for selecting appropriate PPE.

Operational Plan: Handling and Storage

Engineering Controls:

- It is highly recommended to handle **Boc-NH-PEG4-CH₂CH₂COOH** in a well-ventilated laboratory.
- For procedures that may generate aerosols or dust, a chemical fume hood or a Class II Biosafety Cabinet should be used to minimize inhalation exposure.[4]

Safe Handling Practices:

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Review the experimental protocol and have all required materials and equipment ready.
- Dispensing: When weighing or measuring the compound, do so in a designated area, preferably within a ventilated enclosure. Avoid creating dust or aerosols.
- During Use: Keep containers of the compound closed when not in use. Avoid contact with skin, eyes, and clothing.
- Spills: In the event of a spill, immediately alert others in the area. Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand). Clean the area with a suitable solvent and then wash with soap and water. All spill cleanup materials should be collected and disposed of as hazardous waste.

Storage:

- Store **Boc-NH-PEG4-CH₂CH₂COOH** in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is -20°C.[2]
- Store away from incompatible materials such as strong oxidizing agents.

Disposal Plan

All waste containing **Boc-NH-PEG4-CH₂CH₂COOH** should be treated as hazardous chemical waste.

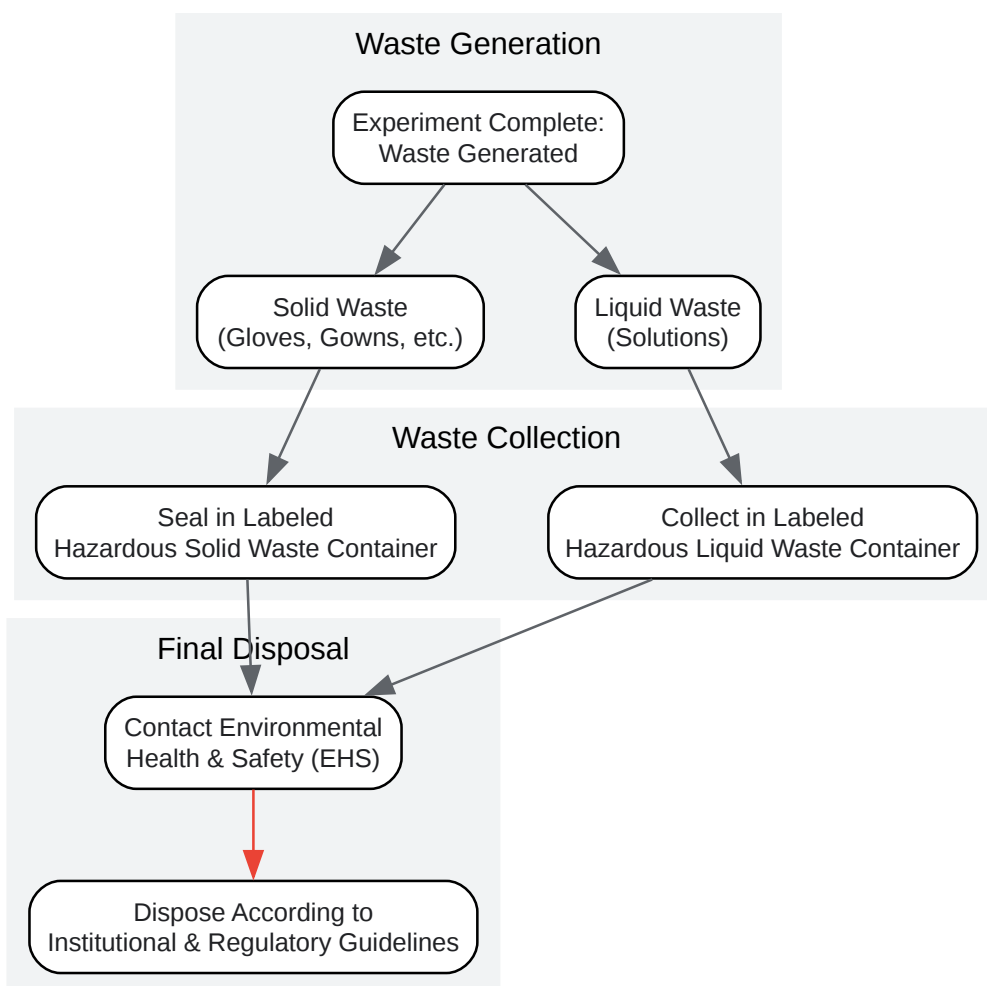
Waste Collection:

- **Solid Waste:** Contaminated solid waste, including gloves, disposable gowns, and absorbent materials from spill cleanups, should be placed in a clearly labeled, sealed container for hazardous waste.
- **Liquid Waste:** Solutions containing **Boc-NH-PEG4-CH₂CH₂COOH** should be collected in a designated, sealed, and properly labeled hazardous waste container. Do not mix with other incompatible waste streams.

Disposal Procedure:

- All chemical waste must be disposed of in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

Figure 2. Disposal Workflow for Contaminated Materials



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